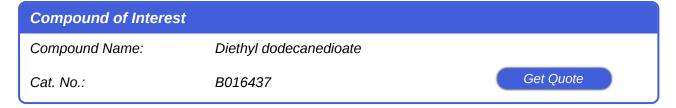


# Diethyl Dodecanedioate (CAS No. 10471-28-0): A Comprehensive Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Diethyl dodecanedioate**, with the CAS number 10471-28-0, is a linear aliphatic diester of dodecanedioic acid. This colorless to pale yellow liquid is characterized by its high boiling point and low volatility.[1] It is soluble in organic solvents and exhibits limited solubility in water.[1] **Diethyl dodecanedioate** serves as a versatile building block and functional ingredient in various industrial and research applications, most notably in the synthesis of polymers such as polyesters and polyamides, and as a high-performance plasticizer and lubricant.[1][2] Its biodegradability and low toxicity profile make it an attractive alternative to conventional petrochemically derived compounds.[1] This technical guide provides an in-depth overview of **diethyl dodecanedioate**, including its chemical and physical properties, spectroscopic data, synthesis protocols, key applications with experimental procedures, and a discussion of its potential metabolic pathways.

# Core Data Presentation Chemical and Physical Properties



Property	Value	Reference(s)
CAS Number	10471-28-0	[3]
Molecular Formula	C16H30O4	[3]
Molecular Weight	286.41 g/mol	[3]
Appearance	White or Colorless to Light yellow powder to lump to clear liquid	[4]
Melting Point	15 °C (lit.)	[5]
Boiling Point	192-193 °C at 14 mm Hg (lit.)	[5]
Density	0.951 g/mL at 25 °C (lit.)	[5]
Refractive Index (n20/D)	1.44 (lit.)	[5]
Flash Point	>230 °F (>110 °C)	[5]
Solubility	Soluble in chloroform and methanol	[5]

Spectroscopic Data

Spectrum Type	Key Peaks/Signals	Reference(s)
Mass Spectrometry (MS)	Molecular Ion (M+): 286	[6]
<sup>1</sup> H Nuclear Magnetic Resonance ( <sup>1</sup> H NMR)	Signals corresponding to the ethyl ester and methylene protons of the dodecanedioate backbone.	[6]

# Experimental Protocols Synthesis of Diethyl Dodecanedioate via Fischer-Speier Esterification

## Foundational & Exploratory





This protocol describes the synthesis of **diethyl dodecanedioate** from dodecanedioic acid and ethanol using an acid catalyst.

#### Materials:

- Dodecanedioic acid
- Ethanol (absolute)
- Sulfuric acid (concentrated) or p-Toluenesulfonic acid
- Sodium bicarbonate (5% aqueous solution)
- Brine (saturated aqueous sodium chloride solution)
- · Anhydrous magnesium sulfate or sodium sulfate
- Diethyl ether or other suitable extraction solvent

#### Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine dodecanedioic acid and an excess of absolute ethanol.
- Slowly add a catalytic amount of concentrated sulfuric acid or p-toluenesulfonic acid to the mixture.
- Heat the reaction mixture to reflux and maintain for 4-6 hours. The reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature and remove the excess ethanol using a rotary evaporator.
- Dissolve the residue in diethyl ether and transfer it to a separatory funnel.
- Wash the organic layer sequentially with water, 5% aqueous sodium bicarbonate solution, and brine.



- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to yield crude **diethyl dodecanedioate**.
- Purify the crude product by vacuum distillation to obtain pure **diethyl dodecanedioate**.

# **Enzymatic Polymerization for Polyester Synthesis**

This protocol outlines the synthesis of a polyester using **diethyl dodecanedioate** and a diol, catalyzed by an immobilized lipase.

#### Materials:

- Diethyl dodecanedioate
- 1,8-Octanediol (or other suitable diol)
- Immobilized Candida antarctica Lipase B (CALB, e.g., Novozym 435)
- Diphenyl ether (or other high-boiling, inert solvent)
- Methanol (for precipitation)
- Chloroform or Tetrahydrofuran (THF) (for dissolving the polymer)

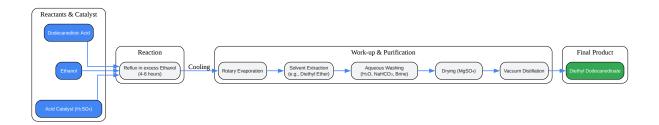
#### Procedure:

- In a reaction flask equipped with a mechanical stirrer and a vacuum connection, add equimolar amounts of diethyl dodecanedioate and 1,8-octanediol.
- Add the immobilized lipase (typically 5-10% by weight of the total monomers).
- Add diphenyl ether as a solvent.
- Heat the mixture to a desired temperature (e.g., 80-90 °C) under a nitrogen atmosphere for an initial oligomerization step (e.g., 2-4 hours).
- Apply a vacuum to the system to remove the ethanol byproduct and drive the polymerization reaction towards the formation of a high molecular weight polymer. Continue the reaction under vacuum for 24-48 hours.



- To terminate the reaction, cool the mixture to room temperature and dissolve the polymer in chloroform or THF.
- Filter to remove the immobilized enzyme. The enzyme can be washed with the solvent and potentially reused.
- Precipitate the polyester by slowly adding the solution to a large volume of cold methanol with stirring.
- Collect the precipitated polymer by filtration and dry it in a vacuum oven at a temperature below its melting point until a constant weight is achieved.

# **Mandatory Visualizations**



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Caption: Fischer-Speier Esterification Workflow for **Diethyl Dodecanedioate** Synthesis.

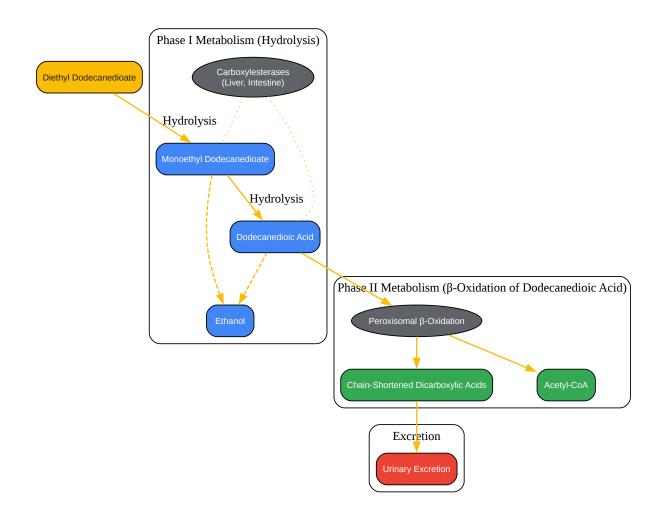




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Caption: Workflow for Enzymatic Synthesis of Polyester from **Diethyl Dodecanedioate**.





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Caption: Hypothesized Metabolic Pathway of **Diethyl Dodecanedioate**.



# Discussion of Potential Biological Activity and Metabolism

Direct studies on the signaling pathways affected by **diethyl dodecanedioate** are limited. However, based on its chemical structure as a long-chain aliphatic diester, a plausible metabolic fate can be inferred from studies on related compounds.

Upon ingestion or absorption, **diethyl dodecanedioate** is likely to undergo hydrolysis by carboxylesterases, which are abundant in the liver and intestines. This enzymatic cleavage would release ethanol and dodecanedioic acid, likely via a monoethyl dodecanedioate intermediate.

Dodecanedioic acid, a long-chain dicarboxylic acid, can then enter metabolic pathways. Research has shown that the  $\beta$ -oxidation of long-chain dicarboxylic acids occurs primarily in peroxisomes.[1][7] This process shortens the carbon chain of the dicarboxylic acid, producing acetyl-CoA and shorter-chain dicarboxylic acids that can be further metabolized or excreted.[1] Studies have indicated that endogenous long-chain dicarboxylic acids can act as signaling molecules to induce peroxisomal  $\beta$ -oxidation.[8] While it is not a classical signal transduction pathway involving membrane receptors and intracellular cascades, this metabolic activation represents a key biological response to the presence of such molecules.

There is no direct evidence to suggest that **diethyl dodecanedioate** or its metabolites interact with nuclear receptors in a manner similar to some phthalates. Toxicological data on **diethyl dodecanedioate** is scarce, but it is generally considered to have low toxicity.[1] Further research is needed to fully elucidate any potential for **diethyl dodecanedioate** or its metabolites to modulate specific signaling pathways.

## Conclusion

**Diethyl dodecanedioate** (CAS No. 10471-28-0) is a valuable chemical intermediate with significant applications in the fields of polymer science and lubrication technology. Its synthesis is well-established, and its use in applications such as enzymatic polymerization offers a route to more sustainable materials. While direct evidence for its involvement in specific cell signaling pathways is lacking, its metabolic fate is likely governed by hydrolysis and subsequent peroxisomal β-oxidation of the resulting dicarboxylic acid. This technical guide provides a



foundational resource for researchers and professionals working with or exploring the applications of **diethyl dodecanedioate**.

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